

Target Validation for Quinazoline Carboxylic Acids: A Comparative Analysis

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Compound of Interest

Compound Name: **Quinazoline-6-carboxylic acid**

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the biological activities and validated targets of quinazoline-based carboxylic acids. We will delve into experimental data for key examples, offering insights into their potential therapeutic applications.

The quinazoline scaffold is a cornerstone in medicinal chemistry, with numerous derivatives finding applications as therapeutic agents.^{[1][2]} The addition of a carboxylic acid moiety can significantly influence the pharmacological properties of these molecules. This guide focuses on the target validation of quinazoline-based carboxylic acids, providing a comparative overview of their biological activities and the experimental frameworks used to validate their targets. While direct and extensive target validation studies on **Quinazoline-6-carboxylic acid** itself are not widely published, we can draw valuable comparisons from closely related analogues that have been investigated as inhibitors of key biological targets.

Comparative Biological Activity

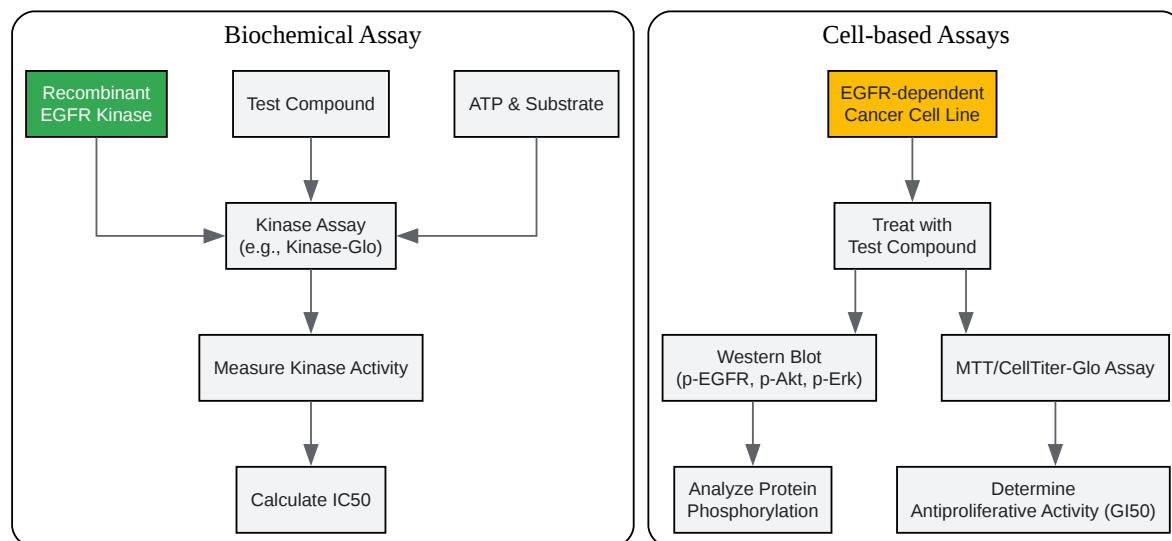
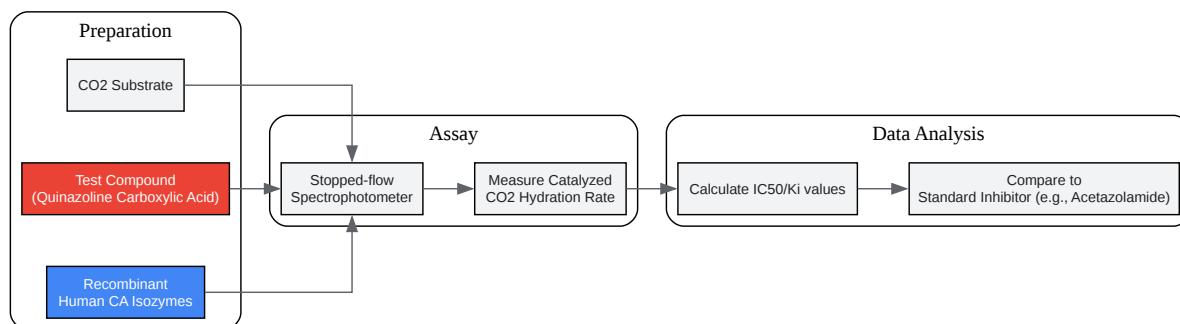
Quinazoline carboxylic acid derivatives have been primarily investigated for their potential as anticancer agents, targeting enzymes crucial for tumor growth and survival. Here, we compare the activity of representative quinazoline carboxylic acids against three validated targets: Carbonic Anhydrases (CAs), Epidermal Growth Factor Receptor (EGFR), and Aurora A Kinase.

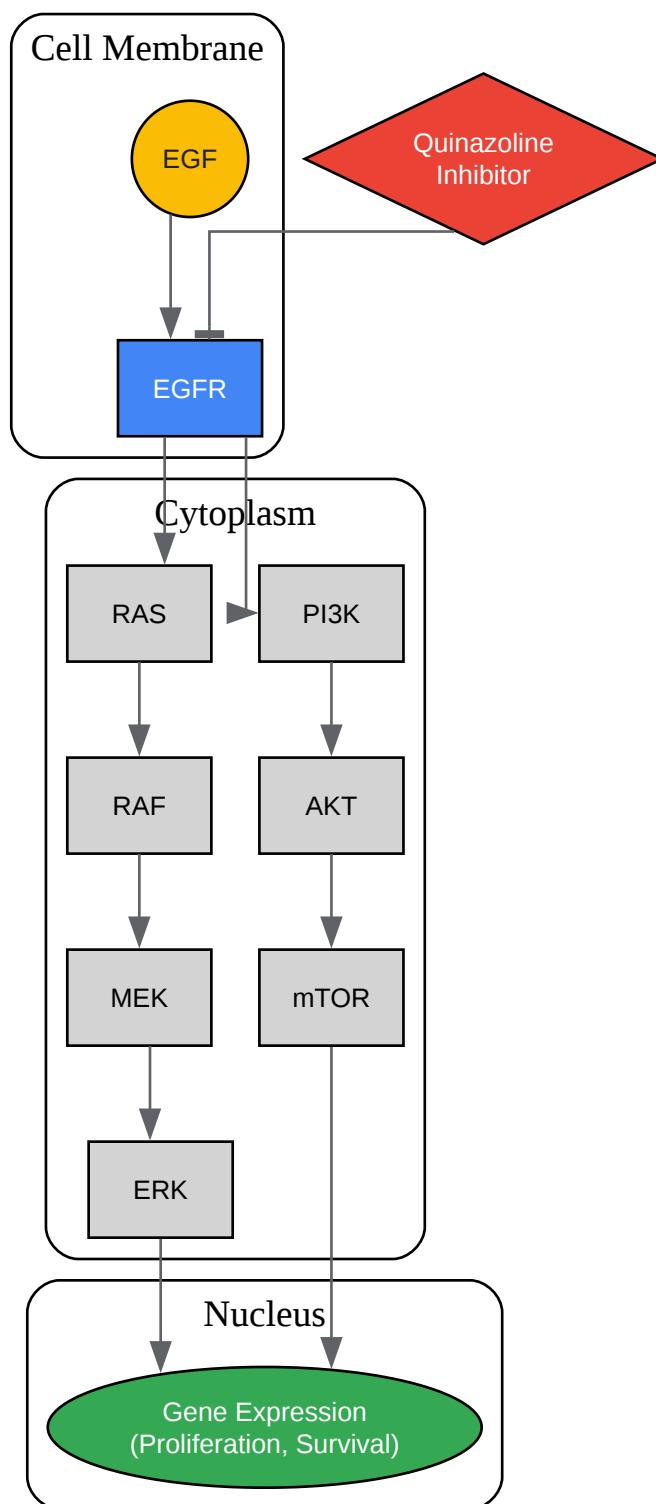
Compound Class	Target	Key Compound Example	Potency (IC ₅₀ /K _i)	Cell-based Activity	Reference
Anilinoquinazoline-based carboxylic acids	Carbonic Anhydrase IX (CA IX)	4-((2-(p-Tolyl)quinazolin-4-yl)amino)benzoic acid	K _i = 1.6 μM	Antiproliferative activity against various cancer cell lines	[3]
Anilinoquinazoline-based carboxylic acids	Carbonic Anhydrase XII (CA XII)	4-((2-(p-Tolyl)quinazolin-4-yl)amino)benzoic acid	K _i = 5.8 μM	Antiproliferative activity against various cancer cell lines	[3]
Substituted Quinazoline Derivatives	Epidermal Growth Factor Receptor (EGFR)	4-arylamino-6-(5-substituted furan-2-yl)quinazoline derivatives	IC ₅₀ = 5.06 nM (wild type EGFR)	Strong anti-proliferative activity against EGFR-expressing tumor cell lines	[4]
Fluoroquinazoline-carboxylic Acid Derivatives	Aurora A Kinase	2-(3-bromophenyl)-8-fluoroquinazoline-4-carboxylic acid	49.3% inhibition at 10 μM	Cytotoxicity against NCI-60 cell lines; induced apoptosis and G1 cell cycle arrest in MCF-7 cells	[5]

Target Validation Workflows

The validation of a specific protein as the target of a small molecule is a critical step in drug discovery. Below are generalized workflows for validating the targets discussed above.

Carbonic Anhydrase Inhibition Assay Workflow





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